

Technical Support Center: Arsenic Trifluoride (AsF₃) Decontamination

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Compound of Interest

Compound Name: Arsenic trifluoride

Cat. No.: B1585507

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This guide provides essential information for researchers, scientists, and drug development professionals on the safe handling and decontamination of **Arsenic Trifluoride** (AsF₃) spills.

Frequently Asked Questions (FAQs)

Q1: What is **Arsenic Trifluoride** (AsF₃) and what are its primary hazards?

Arsenic Trifluoride is a colorless, oily liquid that is highly toxic, corrosive, and reacts readily with water.^{[1][2]} Its primary hazards include:

- **Extreme Toxicity:** It can be fatal if inhaled, ingested, or in contact with skin.^[3]
- **Corrosivity:** It causes severe burns to the skin, eyes, and mucous membranes.^[3]
- **Reactivity with Water:** It decomposes in water to produce highly toxic and corrosive substances, including hydrofluoric acid and arsenic trioxide.^{[4][5]}
- **Carcinogenicity:** Certain inorganic arsenic compounds are recognized as cancer-causing agents.

Q2: What are the immediate first aid measures for AsF₃ exposure?

Immediate medical attention is mandatory in all cases of exposure.

- Inhalation: Move the victim to fresh air immediately. If breathing has stopped, provide artificial respiration. Keep the person warm and at rest.[3]
- Skin Contact: Remove contaminated clothing as quickly as possible. Immediately flush the affected skin with large amounts of mild soap and water for at least 15-30 minutes. Dermal burns may be treated with a calcium gluconate gel or slurry.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 30 minutes, occasionally lifting the upper and lower eyelids. Do not wear contact lenses when handling AsF₃.
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Seek immediate medical advice.[3]

Q3: What Personal Protective Equipment (PPE) is mandatory for handling an AsF₃ spill?

Appropriate PPE is critical to prevent exposure. The following should be used:

- Respiratory Protection: A positive-pressure, self-contained breathing apparatus (SCBA) or an airline respirator with a full facepiece. Respirators should only be used as a last line of defense after engineering and administrative controls.
- Eye and Face Protection: Chemical safety goggles and a face shield.[6]
- Hand Protection: Chemical-resistant gloves (consult manufacturer data for compatibility with AsF₃).[6]
- Body Protection: A chemical-resistant suit or lab coat to prevent skin contact.[6]

Q4: Why is using water on a liquid AsF₃ spill dangerous?

Applying water directly to an **Arsenic Trifluoride** spill is extremely hazardous. AsF₃ reacts violently with water, producing toxic and corrosive hydrofluoric acid (HF) and arsenic trioxide.[4] [5] This reaction can also generate heat and release toxic fumes.[7] Do not use water on adjacent fires, as it will form irritating and toxic vapors.

Q5: What materials should be used to absorb an AsF₃ spill?

Use a dry, inert chemical absorbent. Suitable materials include:

- Dry sand
- Vermiculite
- Dry chemical absorbent specified for acid spills

After absorption, the material should be swept or shoveled into a sealed, labeled container for proper disposal.^[3]

Q6: How should I dispose of AsF₃ contaminated waste?

All contaminated materials (absorbents, PPE, cleaning materials) must be treated as hazardous waste. Place all waste in a sealed, clearly labeled container.^[3] Disposal must be handled by certified hazardous waste personnel in accordance with all local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific procedures.

Troubleshooting Guide

Issue Encountered	Recommended Action
The spill is large or uncontained.	Immediately evacuate the area. Activate the nearest fire alarm to alert all personnel. From a safe location, contact your institution's emergency response or EHS department and the local fire department's hazardous materials (HAZMAT) team. Do not attempt to clean it up yourself.
The ventilation system is not working or inadequate.	Evacuate the area immediately. Do not enter or remain in an area with a known AsF ₃ spill without proper ventilation and respiratory protection (SCBA). ^[6] Notify emergency personnel about the ventilation failure.
A co-worker has been exposed and is unconscious.	Do not enter the contaminated area without proper PPE (including SCBA). If it is safe to do so, move the victim to an uncontaminated atmosphere. Call for immediate medical assistance. Inform the responders about the nature of the chemical exposure. If you are trained and it is safe, check for breathing and provide rescue breaths using a barrier device.
The spill has come into contact with other chemicals.	Evacuate immediately. AsF ₃ is highly reactive. Mixing with other chemicals can result in violent reactions, explosions, or the release of other toxic gases. Do not attempt to manage the situation. Inform the HAZMAT team of all chemicals involved.
Skin burns are visible after initial water flushing.	Continue flushing with water and seek immediate medical attention. For fluoride ion burns, a topical application of calcium gluconate gel is often recommended to bind the fluoride ions and limit tissue damage. This should be administered by trained personnel while awaiting emergency medical services. Burns

from AsF₃ are progressive as long as fluoride ions remain unneutralized.

Quantitative Data Summary

The following table summarizes key quantitative data for **Arsenic Trifluoride**.

Property	Value
Chemical Formula	AsF ₃
Molar Mass	131.92 g/mol [4]
Appearance	Colorless, oily liquid that fumes in air[1][2]
Density	2.666 g/cm ³ (at 0 °C)[1]
Boiling Point	60.4 °C (140.7 °F)[1]
Melting Point	-8.5 °C (16.7 °F)[1]
OSHA Permissible Exposure Limit (PEL)	TWA 0.010 mg/m ³ (as inorganic Arsenic)[1]
NIOSH Recommended Exposure Limit (REL)	Ceiling 0.002 mg/m ³ (as Arsenic) over a 15-minute period[1]
Immediately Dangerous to Life or Health (IDLH)	5 mg/m ³ (as Arsenic)[1]

Experimental Protocol: Small Spill Decontamination

This protocol is intended for small, manageable spills (e.g., <100 mL) within a certified chemical fume hood by trained personnel. For any larger spills, evacuate and call emergency responders.

1.0 Immediate Response and Area Security
1.1. Alert all personnel in the immediate vicinity and evacuate the lab.
1.2. If the spill is outside a fume hood, close the laboratory doors to contain the vapors.
1.3. Post a warning sign on the door indicating a hazardous chemical spill.
1.4. If not already running, ensure the chemical fume hood exhaust system is operating at maximum capacity.

2.0 Donning Personal Protective Equipment (PPE) 2.1. From a safe location, don the following PPE:

- Full facepiece respirator with appropriate cartridges for acid gas and arsenic, or an SCBA.
- Heavy-duty, chemical-resistant gloves (e.g., neoprene or nitrile; double-gloving is recommended).
- Chemical splash goggles and a face shield.
- Chemical-resistant apron or full-body suit over a lab coat.

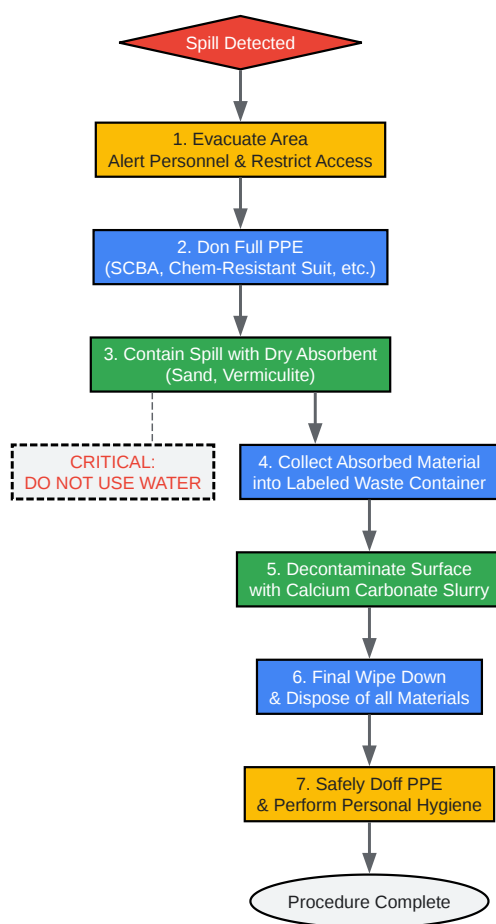
3.0 Spill Containment and Neutralization 3.1. Do NOT use water. 3.2. If the spill is liquid, prevent it from spreading by creating a dike around it with a dry, inert absorbent material like sand or vermiculite. 3.3. Gently cover the entire spill with the dry absorbent material, working from the outside in. 3.4. Allow the absorbent to fully soak up the liquid.

4.0 Collection and Waste Management 4.1. Using non-sparking tools (e.g., plastic scoops), carefully scoop the contaminated absorbent material into a designated, labeled hazardous waste container. 4.2. Avoid creating dust. 4.3. Seal the container tightly.

5.0 Surface Decontamination 5.1. After removing the bulk of the spill, the surface must be decontaminated. 5.2. Prepare a slurry of calcium carbonate (or calcium hydroxide) in a 1:1 ratio with water. 5.3. Apply the slurry liberally over the contaminated surface area. This will help neutralize the residual hydrofluoric acid by forming insoluble calcium fluoride. 5.4. Let the slurry sit for at least 30 minutes. 5.5. Using absorbent pads, wipe up the slurry and place the used pads in the same hazardous waste container.

6.0 Final Cleaning and Disposal 6.1. Wipe the decontaminated area with a wet cloth (water can be used at this stage as the reactive AsF_3 has been removed and neutralized). Place the cloth in the waste container. 6.2. Wipe the area dry. 6.3. Carefully remove all PPE, avoiding self-contamination, and place it in the hazardous waste container. 6.4. Seal the hazardous waste container and arrange for its disposal through your institution's EHS department. 6.5. Wash your hands and face thoroughly with soap and water.

Visualized Workflow



Workflow for Small AsF₃ Spill Decontamination

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Caption: Logical workflow for responding to a small **Arsenic Trifluoride** spill.

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